

Safeguarding Researchers: A Comprehensive Guide to Handling Methacholine Chloride

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Compound of Interest

Compound Name: Methacholine Chloride

Cat. No.: B1676351

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For Immediate Implementation: This document provides essential safety protocols and logistical plans for the handling and disposal of **Methacholine Chloride**, ensuring the well-being of laboratory personnel and compliance with safety standards. The following procedural guidance is designed to be a primary resource for researchers, scientists, and drug development professionals, offering clear, step-by-step instructions for safe laboratory operations involving this substance.

Methacholine Chloride is classified as hazardous, an acute oral toxicant, a skin and eye irritant, and may cause respiratory irritation.^{[1][2][3]} Adherence to the following personal protective equipment (PPE) and handling protocols is mandatory to minimize exposure risk.

Personal Protective Equipment (PPE)

Appropriate PPE is the final barrier against exposure and must be worn at all times when handling **Methacholine Chloride**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber) inspected prior to use.	Prevents skin contact and irritation.[1][2][3]
Eye and Face Protection	Safety glasses with side-shields or safety goggles. A face shield should be used when there is a risk of splashing.[1]	Protects against serious eye irritation from dust or splashes. [1][2][3]
Respiratory Protection	An approved/certified respirator (e.g., NIOSH-approved) should be used when dust is generated or if ventilation is inadequate.[1]	Prevents respiratory tract irritation.[1][2][3]
Body Protection	A lab coat or protective coveralls should be worn to prevent skin contact.[1]	Minimizes the risk of skin contamination.

Operational Plan for Handling Methacholine Chloride

Follow these steps to ensure the safe handling of **Methacholine Chloride** from receipt to disposal.

Preparation and Engineering Controls

- Ventilation: Always handle **Methacholine Chloride** in a well-ventilated area. Use of a chemical fume hood or other local exhaust ventilation is strongly recommended to keep airborne levels below exposure limits.[1]
- Avoid Dust Formation: Take care to avoid the formation of dust when handling the solid powder.[1] **Methacholine Chloride** is hygroscopic, meaning it absorbs moisture from the air, which can affect its weight and stability.[1][4]

- Eye Wash and Safety Shower: Ensure that an eye wash station and safety shower are readily accessible.

Handling and Solution Preparation

- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.^[1]
- Weighing: Conduct weighing of the powder within a ventilated enclosure.
- Solution Preparation: When preparing solutions, add the powder to the diluent slowly to avoid splashing. Sterile normal saline (0.9% sodium chloride) is a common diluent.^[5]

Spill Response

- Evacuate: In case of a spill, evacuate unnecessary personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.^[1]
- Clean-up: For solid spills, sweep up and shovel the material into a suitable, closed container for disposal, avoiding dust generation. For liquid spills, absorb with an inert material and place in a sealed container for disposal.
- Decontamination: Clean the spill area thoroughly.

Disposal Plan

Proper disposal of **Methacholine Chloride** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Unused Product: Dispose of surplus and non-recyclable solutions through a licensed disposal company. Waste must be disposed of in accordance with federal, state, and local regulations.^[1]

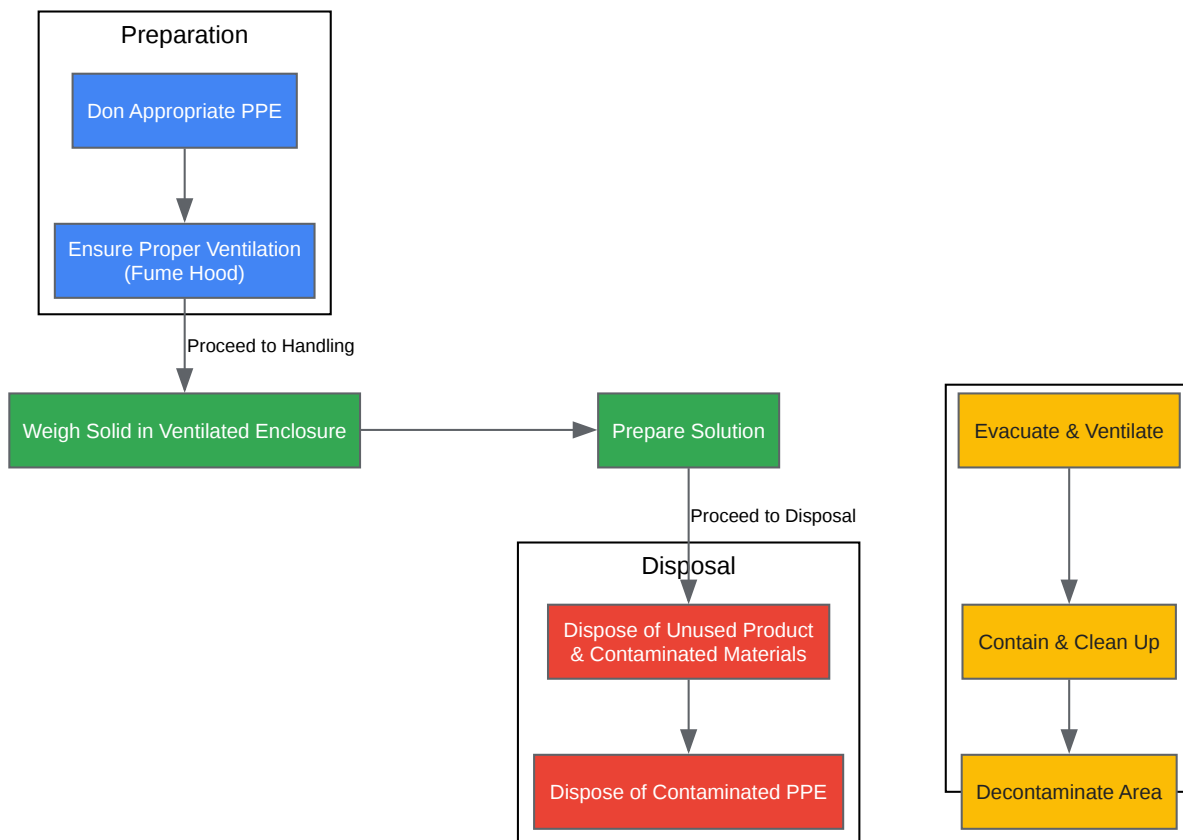
- Contaminated PPE: Contaminated gloves, lab coats, and other disposable PPE should be placed in a sealed bag and disposed of as chemical waste.
- Empty Containers: Handle uncleaned containers as you would the product itself. Empty containers should be taken for local recycling, recovery, or waste disposal.[\[1\]](#)

Quantitative Data

Parameter	Value	Reference
CAS Number	62-51-1	[1]
Molecular Formula	C8H18ClNO2	[6]
Molecular Weight	195.69 g/mol	[7]
Oral LD50 (Rat)	750 mg/kg	[3]
Occupational Exposure Limits (OELs)	No specific OSHA PEL, NIOSH REL, or ACGIH TLV has been established for Methacholine Chloride.	[2] [4]

Safe Handling Workflow

Safe Handling Workflow for Methacholine Chloride



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Caption: Workflow for the safe handling of **Methacholine Chloride**.

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